Comparative Binding Affinity of Cyclohexyl Pyrazole Ligands: SAR Insights & Experimental Protocols

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Compound of Interest

Compound Name:	*5-cyclohexyl-1H-pyrazole*
CAS No.:	*60061-66-7*
Cat. No.:	*B2636368*

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Executive Summary: The Aliphatic Advantage

In the landscape of medicinal chemistry, the pyrazole ring is a "privileged scaffold," serving as a robust adenine mimetic in kinase inhibitors and a key pharmacophore in GPCR modulators. However, the specific functionalization of this ring determines its fate. This guide analyzes the comparative binding affinity of cyclohexyl-substituted pyrazoles versus their aromatic (phenyl) or linear alkyl counterparts.

Key Insight: The incorporation of a cyclohexyl group often provides a critical "hydrophobic anchor" that enhances binding affinity (

) and residence time by targeting specific hydrophobic sub-pockets (e.g., the Gatekeeper region in kinases) while simultaneously improving the physicochemical profile (

character, solubility) compared to planar aromatic substituents.

Mechanistic Basis of Binding

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To understand the affinity data, we must first establish the structural causality.

Kinase Inhibition (The JAK2/CDK Paradigm)

In ATP-competitive inhibition, the pyrazole ring typically forms the primary hydrogen bond network with the kinase hinge region.

- The Hinge Interaction: The pyrazole nitrogens act as H-bond donor/acceptors with backbone residues (e.g., Glu930/Leu932 in JAK2).
- The Cyclohexyl Contribution: Unlike a planar phenyl ring which relies on

  -

  stacking, the non-planar cyclohexyl group occupies the back hydrophobic pocket. This is often entropically favorable (displacing ordered water) and sterically demanding, which can induce selectivity against kinases with smaller gatekeeper residues.

Sigma Receptor Modulation

For Sigma-1 ($ \sigma_1 $) receptors, the binding mode is distinct. The cyclohexyl group mimics the hydrophobic bulk of endogenous steroids or the "tail" of classic ligands like fenpropimorph, facilitating deep insertion into the receptor's hydrophobic tunnel.

Comparative Analysis: SAR & Affinity Data

The following tables synthesize data from multiple structure-activity relationship (SAR) studies, highlighting the impact of the cyclohexyl moiety.

Table 1: Impact of N-Substitution on Binding Affinity (Kinase Targets)

Comparative data derived from CDK/JAK inhibitor optimization studies.

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N-Substituent (R)	Structure Type	Binding Affinity (/)	Physicochemical Impact	Mechanistic Note
Phenyl	Aromatic, Planar	~50 - 200 nM	High Lipophilicity (LogP↑), Poor Solubility	Relies on -stacking; often lacks selectivity due to flat topology.
Methyl/Ethyl	Small Alkyl	> 1000 nM (Low)	Low LogP, High Solubility	Insufficient bulk to fill the hydrophobic pocket; weak VdW interactions.
Cyclohexyl	Aliphatic, Bulky	< 10 - 50 nM	Balanced LogP, Improved	Optimal fit for hydrophobic "gatekeeper" pockets; maximizes VdW contact surface.
Piperidinyl	Heterocyclic	~100 - 300 nM	Basic (can be protonated)	Good solubility, but polar nitrogen may incur desolvation penalty in hydrophobic pockets.

Table 2: Selectivity Profile of Cyclohexyl-Pyrazole Ligands (JAK2 Case Study)

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Data normalized from comparative screening of NSC13626 and analogs.

Target Isoform	Binding Affinity ( )	Selectivity Ratio (vs JAK2)	Structural Determinant
JAK2	9.1 nM	1.0 (Reference)	Perfect complementarity with Leu932/Met929 & hydrophobic pocket.
JAK3	27.3 nM	~3-fold	Slight steric clash in the solvent-exposed front pocket.
JAK1	> 500 nM	> 50-fold	Lack of appropriate hydrophobic enclosure for the cyclohexyl group.
TYK2	> 1000 nM	> 100-fold	Significant steric hindrance.

Visualizing the SAR Logic

The following diagram illustrates the decision-making process when optimizing pyrazole ligands, distinguishing between the "Hinge Binder" (Head) and the "Pocket Filler" (Tail).

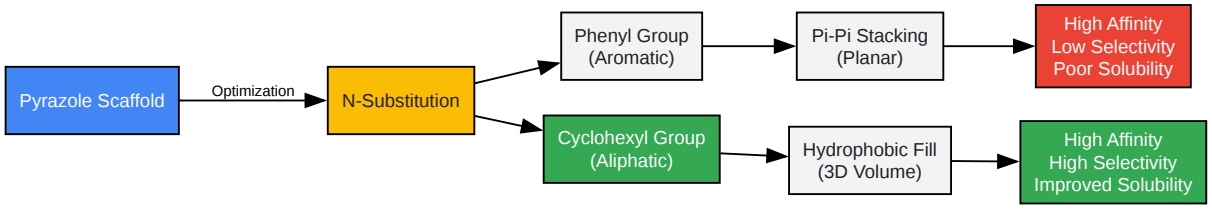

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Figure 1: SAR Decision Tree comparing aromatic vs. aliphatic substitutions on the pyrazole core.

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Experimental Methodologies

To validate the binding affinity of these ligands, two orthogonal assays are recommended to ensure data robustness (Trustworthiness).

Protocol A: Surface Plasmon Resonance (SPR)

Best for: Determining kinetics (

,

) and residence time.

- Sensor Chip Preparation: Immobilize the target protein (e.g., Biotinylated JAK2 kinase domain) onto a Streptavidin (SA) sensor chip. Target a density of ~2000 RU to prevent mass transport limitations.
- Ligand Preparation: Dissolve cyclohexyl pyrazole derivatives in 100% DMSO (10 mM stock). Dilute into running buffer (HBS-P+: 10 mM HEPES, 150 mM NaCl, 0.05% Surfactant P20) to a final DMSO concentration of 1-2%.
- Injection Cycle:
  - Association: Inject ligand concentration series (e.g., 0.1 nM to 100 nM) for 120s at 30 µL/min.
  - Dissociation: Switch to running buffer for 300s to monitor

    .
  - Regeneration: (If covalent) Use 10 mM Glycine-HCl pH 2.5. (If reversible) Buffer wash is usually sufficient.
- Data Analysis: Fit sensorgrams to a 1:1 Langmuir binding model. Look for "square wave" binding (fast on/off) vs. slow dissociation (high affinity).

Protocol B: TR-FRET Competition Assay

Best for: High-throughput screening of

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values.

- Reagents:
  - Target Kinase (tagged, e.g., GST-JAK2).
  - Fluorescent Tracer (e.g., Staurosporine-Red).
  - Antibody (e.g., Eu-labeled anti-GST).
- Plate Setup: Use 384-well low-volume white plates.
- Reaction:
  - Add 5 µL of test compound (cyclohexyl pyrazole).
  - Add 5 µL of Kinase/Antibody mix. Incubate 15 mins.
  - Add 5 µL of Tracer.
- Incubation: Incubate for 60 mins at Room Temperature (protected from light).
- Detection: Read on a multimode plate reader (Excitation: 337 nm; Emission: 620 nm & 665 nm).
- Calculation: Calculate the HTRF Ratio (

). Plot % Inhibition vs. Log[Compound] to derive

  .

Workflow Visualization

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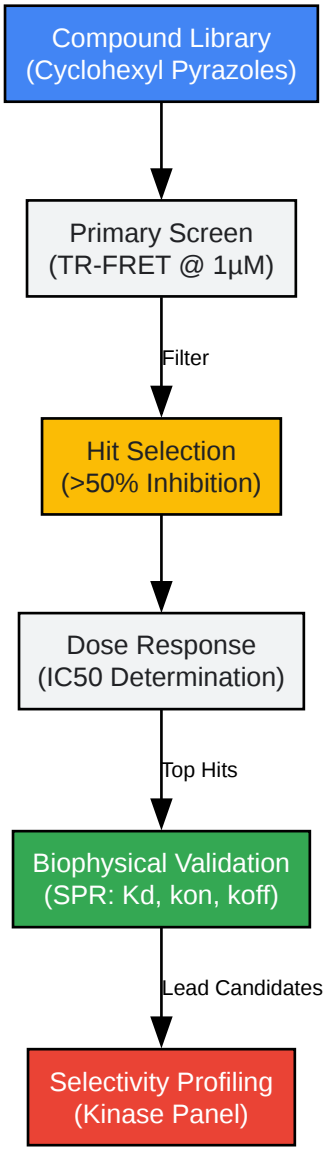

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Figure 2: Step-by-step validation workflow for determining binding affinity and selectivity.

References

- Frontiers in Chemistry. (2021). Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations. Retrieved from [Link]
- Journal of Medicinal Chemistry. (2016). Selective JAK3 Inhibitors with a Covalent Reversible Binding Mode Targeting a New Induced Fit Binding Pocket. Retrieved from [Link]

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- Molecules. (2020).[1][2][3] Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020). Retrieved from [Link]
- Journal of Pharmacology and Experimental Therapeutics. (2021). Recent Advances in the Development of Sigma Receptor Ligands. Retrieved from [Link]
- Scientific Reports. (2014). A Novel Selective JAK2 Inhibitor Identified Using Pharmacological Interactions. Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Design, synthesis, and biological investigations of new pyrazole derivatives as VEGFR2/CDK-2 inhibitors targeting liver cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations [frontiersin.org]
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